

Application Note: Intravenous Administration and Dosing Guidelines for (R)-^[123I]Iodometomidate

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Compound of Interest

Compound Name:	Iodometomidate i-123, R-
CAS No.:	813466-05-6
Cat. No.:	B12742250

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-hydroxylase) and CYP11B2 (Aldosterone Synthase)

Executive Summary & Mechanistic Rationale

(R)-^[123I]Iodometomidate (^{123I}-IMTO) is a high-affinity radiopharmaceutical designed for the specific molecular imaging of adrenocortical tissues. Unlike ^{131I}-6

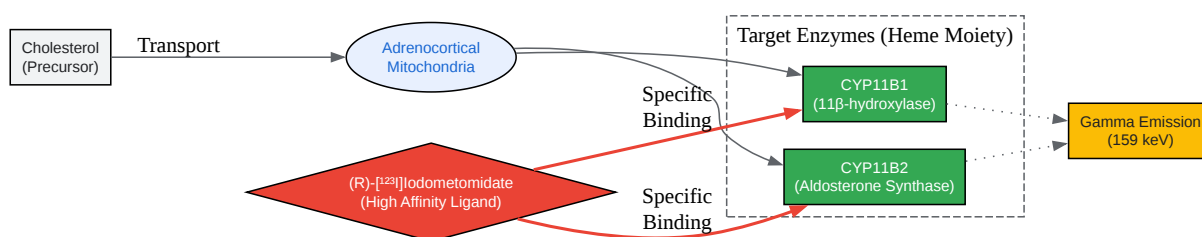
-iodomethyl-19-norcholesterol (NP-59), which relies on LDL receptor-mediated uptake and requires days for accumulation, ^{123I}-IMTO targets the enzymatic machinery of steroidogenesis directly.

Mechanism of Action: IMTO is an etomidate analog. It binds with high specificity to the heme moiety of enzymes within the cytochrome P450 family 11B (CYP11B), located in the inner mitochondrial membrane of the adrenal cortex.

- CYP11B1: Responsible for cortisol synthesis (Zona fasciculata).
- CYP11B2: Responsible for aldosterone synthesis (Zona glomerulosa).[1]

This direct enzymatic binding allows for high-contrast Single Photon Emission Computed Tomography (SPECT) imaging within 4–6 hours of administration, providing a "metabolic snapshot" of adrenocortical mass viability and function.

DOT Diagram: Mechanism of Action & Binding Target



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Figure 1: Mechanistic pathway showing (R)-[¹²³I]iodometomidate targeting the heme moiety of CYP11B enzymes within the adrenocortical mitochondria.

Pre-Administration Protocols

To ensure high-quality imaging and patient safety, strict adherence to thyroid blockade and purity checks is required.

Source Verification (Quality Control)

Before administration, the radiopharmaceutical must pass the following checks. This is critical because free ¹²³I-iodide will accumulate in the thyroid and gastric mucosa, obscuring the adrenal signal.

Parameter	Specification	Method
Radiochemical Purity	> 95%	HPLC (RP-18 column)
Stereochemistry	(R)-isomer > 99%	Chiral HPLC
Specific Activity	> 10 GBq/μmol	Mass Spectrometry/Calculation
pH	7.0 – 8.0	pH Strip/Meter
Appearance	Clear, colorless solution	Visual Inspection

Subject Preparation & Thyroid Blockade

Free radioiodine is a common impurity or metabolic byproduct. Thyroid blockade is mandatory.

- Protocol: Sodium Perchlorate (NaClO₄) is the preferred blocking agent in IMTO clinical trials (e.g., Hahner et al.) due to its efficacy in blocking the Sodium-Iodide Symporter (NIS).
- Dosing Schedule:
 - Loading Dose: 1,150 mg orally, 30 minutes prior to tracer injection.
 - Maintenance: 460 mg orally, 3 times daily.
 - Duration: Continue for 3 days post-injection.

Note: If Perchlorate is unavailable, Potassium Iodide (Lugol's solution) may be used, but Perchlorate is cited in the primary validation studies for this specific tracer.

Dosing and Administration Guidelines

Standard Dosage

The standard effective dose for an adult (70 kg) to achieve diagnostic quality SPECT/CT is:

“

185 MBq ($\pm 10\%$) (Approximately 5.0 mCi)[2]

”

Injection Protocol

Route: Intravenous (IV) Bolus. Cannulation: Establish secure venous access (antecubital vein preferred) prior to handling the tracer to minimize radiation exposure time.

- Flush: Pre-flush the line with 5–10 mL of 0.9% saline.
- Administer: Inject the 185 MBq dose slowly over 10–20 seconds.
- Flush: Immediately follow with a 10 mL saline flush to ensure the full dose enters circulation and to clear the vein of radioactivity.
- Monitoring: Observe the patient for 15 minutes for any immediate adverse reactions (rare, but etomidate analogs can theoretically cause mild transient adrenal suppression or dizziness, though unlikely at tracer masses).

Imaging Workflow & Acquisition Parameters

The kinetics of ^{123}I -IMTO are rapid compared to cholesterol agents. The "target-to-background" ratio is optimal between 4 and 6 hours.

Timeline

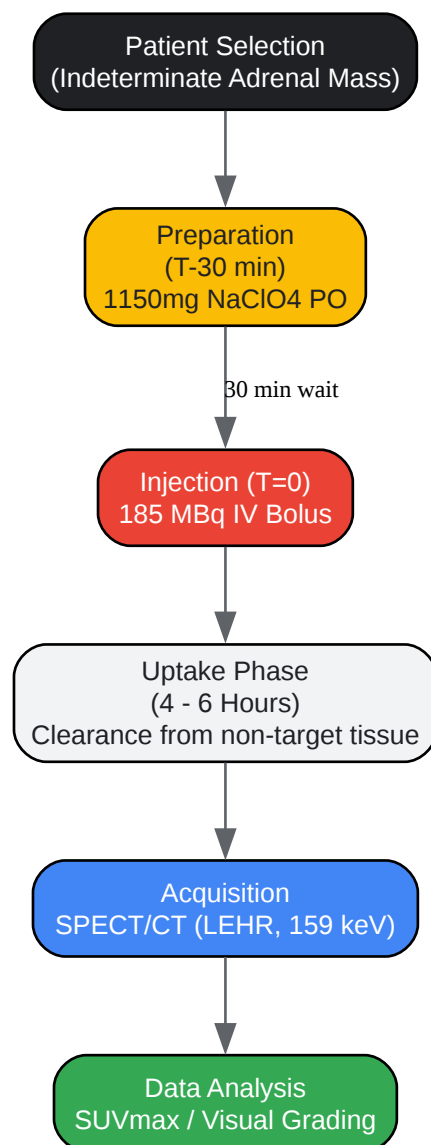
- T-30 min: Administer Thyroid Blockade.
- T=0: IV Injection of 185 MBq ^{123}I -IMTO.
- T+15 min: Patient release to waiting area (hydration encouraged).
- T+4 hours: Begin Image Acquisition.

Acquisition Specifications (SPECT/CT)

Equipment: Dual-head Gamma Camera with SPECT/CT capabilities.

Parameter	Setting	Rationale
Collimator	LEHR (Low Energy High Resolution)	Optimized for I-123 (159 keV).
Energy Window	159 keV ± 15-20%	Centers on the primary gamma peak.
Matrix	128 x 128 (or 256 x 256)	Balance between resolution and counts.
Step & Shoot	3° to 6° steps	Standard SPECT sampling.
Time per Stop	25 – 30 seconds	Sufficient count density (approx. 20-30 min total).
CT Component	Low dose (non-contrast)	Used for attenuation correction and anatomic localization.

DOT Diagram: Clinical Workflow



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Figure 2: Clinical workflow from patient preparation to data analysis.

Data Interpretation & Safety

Interpretation Criteria[3][4][5][6][7][8]

- Positive Uptake: Focal tracer accumulation in the adrenal lesion exceeding background liver activity indicates adrenocortical origin (Adenoma or Carcinoma).
- Negative Uptake: Absence of uptake (photopenic defect) suggests non-adrenocortical tissue (e.g., metastasis from lung/breast cancer, pheochromocytoma, or cyst).

- SUVmax: While visual grading is standard, Semi-quantitative analysis (Standardized Uptake Value) can be calculated. Adrenocortical Carcinomas (ACC) often show heterogeneous uptake, while adenomas show intense, homogeneous uptake.

Radiation Safety & Dosimetry

Based on biokinetic data, the effective dose is favorable compared to older agents.

- Effective Dose: ~0.024 mSv/MBq.
- Total Dose (185 MBq): ~4.4 mSv (Comparable to a standard abdominal CT).
- Critical Organs:
 - Adrenals: Highest absorbed dose (target).
 - Liver: Excretory pathway.
 - Urinary Bladder wall: Excretory pathway (encourage voiding post-scan).

References

- Hahner, S. et al. (2008).[3] [123I]Iodometomidate for molecular imaging of adrenocortical cytochrome P450 family 11B enzymes.[3] Journal of Clinical Endocrinology & Metabolism.[4] [Link](#)
- Hahner, S. et al. (2013).[5] [123I]Iodometomidate imaging in adrenocortical carcinoma. Journal of Clinical Endocrinology & Metabolism.[4] [Link](#)
- European Network for the Study of Adrenal Tumors (ENS@T).Standard Operating Procedures for Adrenal Imaging.[Link](#)[5]
- Hahner, S. et al. (2025).[6] Combined [18F]Fluorodeoxyglucose PET and [123I]Iodometomidate-SPECT for diagnostic evaluation of indeterminate adrenal neoplasias—the cross-sectional diagnostic test accuracy study FAMIAN.[6] EBioMedicine.[6] [Link](#)

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Sources

- [1. Adrenal CYP11B1/2 expression in primary aldosteronism: Immunohistochemical analysis using novel monoclonal antibodies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. reference.medscape.com \[reference.medscape.com\]](#)
- [3. \[123 I\]Iodometomidate for molecular imaging of adrenocortical cytochrome P450 family 11B enzymes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. academic.oup.com \[academic.oup.com\]](#)
- [6. Combined \[18F\]Fluorodeoxyglucose PET and \[123I\]Iodometomidate-SPECT for diagnostic evaluation of indeterminate adrenal neoplasias-the cross-sectional diagnostic test accuracy study FAMIAN - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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